

EPDM Roofing: A Comprehensive Durability and Performance Comparison

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Ethylene/propylene/diene
terpolymer*

CAS No.: *25038-36-2*

Cat. No.: *B3182867*

[Get Quote](#)

Ethylene Propylene Diene Monomer (EPDM) roofing membranes have been a mainstay in the commercial roofing industry for decades, lauded for their longevity and resilience. This guide provides an in-depth comparison of EPDM's long-term durability against other common single-ply and multi-ply roofing systems, supported by experimental data and standardized testing protocols.

Comparative Performance of Roofing Materials

The selection of a roofing material is a critical decision in building design and maintenance, with long-term durability being a primary concern. The following tables summarize the quantitative performance of EPDM in comparison to Thermoplastic Olefin (TPO), Polyvinyl Chloride (PVC), and Modified Bitumen roofing systems.

Table 1: Lifespan and General Durability

Feature	EPDM	TPO	PVC	Modified Bitumen
Typical Lifespan	25-50+ years[1][2][3]	15-30 years	20-40 years	10-20 years[1]
UV Resistance	Excellent[2]	Good, but can degrade over time	Excellent	Good to Excellent (with coatings)
Flexibility in Cold	Excellent[4]	Good, but can become brittle	Good, but can become brittle	Can become brittle in extreme cold
Puncture Resistance	Good	Better than EPDM[5]	Excellent	Excellent

Table 2: Physical Properties of New and Aged EPDM Membranes

Data from long-term weathering studies demonstrate EPDM's ability to retain its physical properties over extended periods. A study by the EPDM Roofing Association (ERA) on membranes aged 28 to 32 years found they were still performing "like new".

Physical Property	ASTM D4637 Minimum (New)	Aged EPDM (28-32 years)
Tensile Strength	9.0 MPa	Exceeded minimum standard
Elongation	300%	Four of five samples exceeded the minimum for aged EPDM
Tear Resistance	26.0 kN/m	N/A
Factory Seam Strength	N/A	Both tested samples surpassed manufacturer minimums

Experimental Protocols

The durability and performance of roofing materials are evaluated using standardized testing procedures developed by organizations such as ASTM International. Below are detailed methodologies for key experiments cited in the evaluation of EPDM roofing.

ASTM D4637: Standard Specification for EPDM Sheet Used in Single-Ply Roof Membrane

This standard outlines the physical property requirements for EPDM roofing sheets.

- Objective: To ensure the EPDM material meets minimum quality standards for roofing applications.
- Procedure:
 - Specimen Preparation: Samples of the EPDM sheet are cut to specific dimensions as required by the individual test methods referenced within the standard.
 - Testing: A series of tests are conducted to measure properties including:
 - Thickness: Measured using a micrometer.
 - Tensile Strength and Elongation: Determined using a tensile testing machine that pulls the material until it breaks (ASTM D412).
 - Tear Resistance: The force required to tear the material is measured (ASTM D624).
 - Brittleness Point: The temperature at which the material fractures upon impact is determined.
 - Ozone Resistance: The material is exposed to a specific concentration of ozone to assess its resistance to cracking.
 - Heat Aging: Samples are placed in a hot air oven for a specified time and temperature, after which their physical properties are re-tested to assess degradation.
 - Analysis: The results are compared against the minimum requirements outlined in the ASTM D4637 standard.

ASTM G154 & G155: Accelerated Weathering Tests

These tests simulate the effects of natural weathering on roofing membranes in a condensed timeframe.

- Objective: To evaluate the resistance of the roofing material to UV radiation, moisture, and heat.
- Apparatus:
 - ASTM G154: Uses fluorescent UV lamps to simulate sunlight.
 - ASTM G155: Employs a xenon arc lamp which provides a closer match to the full spectrum of natural sunlight.[\[2\]](#)[\[3\]](#)[\[6\]](#)[\[7\]](#)
- Procedure:
 - Specimen Mounting: Samples of the roofing membrane are mounted in the test chamber.
 - Exposure Cycles: The samples are subjected to alternating cycles of UV light and moisture (condensation or water spray) at controlled, elevated temperatures.[\[1\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#) A typical cycle might involve 8 hours of UV exposure followed by 4 hours of condensation. [\[10\]](#)
 - Duration: The test is run for a specified number of hours, which can range from hundreds to thousands, to simulate years of outdoor exposure.[\[1\]](#)
 - Evaluation: After exposure, the samples are visually inspected for any signs of degradation such as cracking, crazing, or color change. Their physical properties may also be re-tested and compared to unexposed samples.

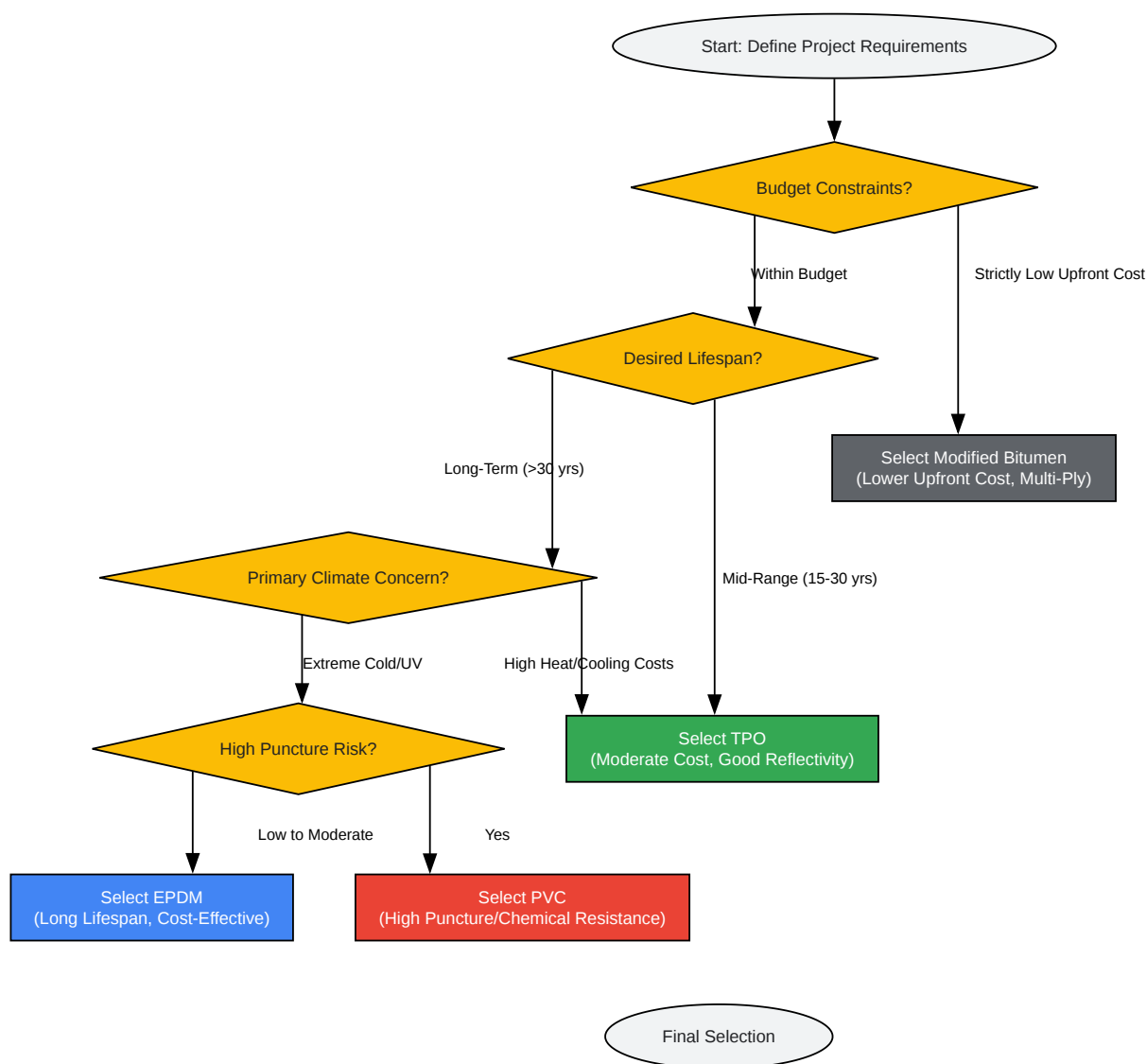
ASTM D624: Standard Test Method for Tear Strength of Conventional Vulcanized Rubber and Thermoplastic Elastomers

This test measures the force required to tear a rubber or elastomer material.

- Objective: To determine the tear resistance of the EPDM membrane.
- Procedure:
 - Specimen Preparation: Test pieces are cut into one of several specified shapes (e.g., Type A, B, or C).[\[5\]](#)[\[11\]](#)
 - Testing: The specimen is placed in the grips of a universal testing machine.
 - Grip Separation: The grips are separated at a constant rate (e.g., 500 mm/min for Type A, B, or C test pieces).[\[5\]](#)
 - Data Recording: The force required to initiate and propagate the tear is recorded. For some specimen types, the maximum force is recorded, while for others, a continuous recording of the force is taken throughout the tearing process.[\[5\]](#)
 - Calculation: The tear strength is calculated as the force per unit thickness of the material.

Logical Framework for Roofing Material Selection

The selection of an appropriate roofing material involves a logical assessment of various factors. The following diagram illustrates a simplified decision-making workflow based on key durability and performance criteria.



[Click to download full resolution via product page](#)

Caption: Decision workflow for roofing material selection.

This guide provides a foundational understanding of the long-term durability of EPDM roofing materials in comparison to viable alternatives. The presented data and experimental protocols should serve as a valuable resource for researchers and professionals in the field.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. What is UV Test ASTM G154? A Guide to UV Weathering Test [testronixinstruments.com]
- 2. Standards and Test Methods | Atlas [atlas-mts.com]
- 3. ASTM G155 | Q-Lab [q-lab.com]
- 4. ASTM G154 | Q-Lab [q-lab.com]
- 5. testresources.net [testresources.net]
- 6. ASTM G155 - Accelerated Weathering - ICC Evaluation Service, LLC (ICC-ES) [icc-es.org]
- 7. kiyorndlab.com [kiyorndlab.com]
- 8. UV Weathering Test Chamber Procedure as per ASTM G154 [pacorr.com]
- 9. lib-chamber.com [lib-chamber.com]
- 10. Accelerated Weathering (QUV) ASTM G154, ASTM D4329, ASTM D4587, ISO 4892 [intertek.com]
- 11. ASTM D624 Elastomer Tear Strength Testing - ADMET [admet.com]
- To cite this document: BenchChem. [EPDM Roofing: A Comprehensive Durability and Performance Comparison]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3182867/docs#epdm-roofing-a-comprehensive-durability-and-performance-comparison>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)